

Personal protective equipment for handling 7-Methyladenine

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Compound of Interest

Compound Name: 7-Methyladenine

Cat. No.: B1664200

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Essential Safety and Handling Guide for 7-Methyladenine

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling and disposal of **7-Methyladenine** (CAS No. 935-69-3). The following procedures are designed to ensure the safety of laboratory personnel and to provide a clear, step-by-step operational plan.

Hazard Identification and Personal Protective Equipment (PPE)

7-Methyladenine is a hazardous substance that requires careful handling to prevent adverse health effects. Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **7-Methyladenine** presents the following hazards:

- H302: Harmful if swallowed.[1][2]
- H317: May cause an allergic skin reaction.[1]
- H319: Causes serious eye irritation.[1][2]

The signal word for this chemical is Warning.

Recommended Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **7-Methyladenine**. The following table outlines the required and recommended PPE.

PPE Category	Minimum Required	Recommended Best Practice
Hand Protection	Nitrile gloves	Double-gloving with nitrile gloves
Eye & Face Protection	Safety glasses with side shields	Chemical safety goggles and a face shield
Respiratory Protection	NIOSH-approved N95 dust mask for handling powder	Use of a certified chemical fume hood
Body Protection	Laboratory coat	Chemical-resistant apron or coveralls

Operational Plan for Handling 7-Methyladenine

A systematic approach to handling **7-Methyladenine** from receipt to disposal is crucial for laboratory safety.

Receiving and Storage

- Upon receipt, visually inspect the container for any damage or leaks.
- Store **7-Methyladenine** in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.
- The container should be tightly sealed.
- For long-term storage of solutions, it is recommended to store them at -20°C for up to one month or -80°C for up to six months, protected from light.

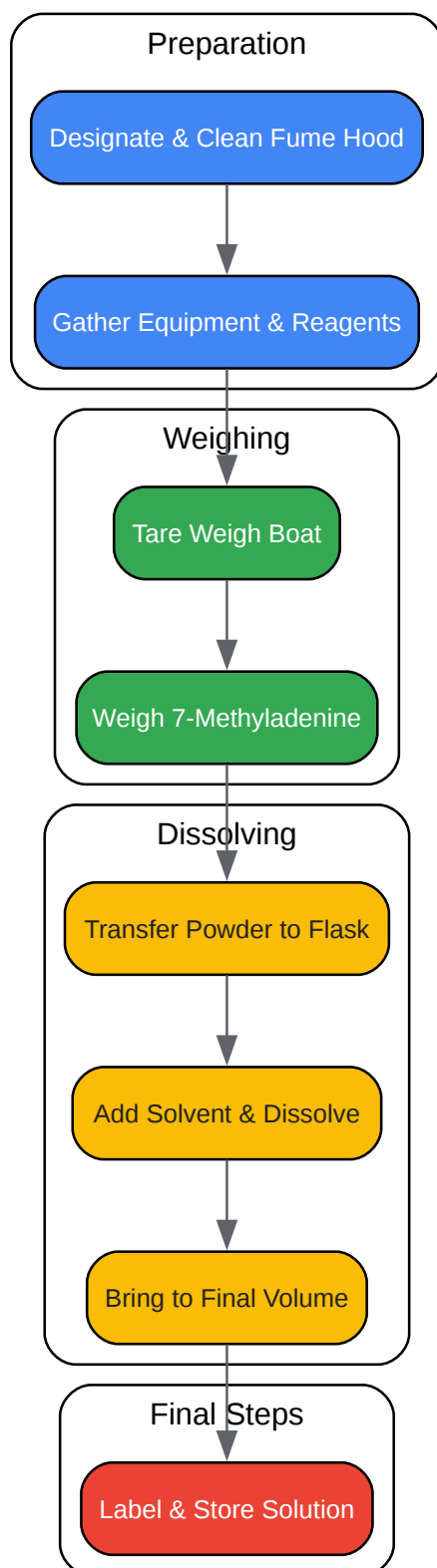
Weighing and Solution Preparation

Due to the powdered nature of **7-Methyladenine** and its associated inhalation and skin contact hazards, all weighing and solution preparation must be conducted within a certified chemical fume hood.

Experimental Protocol: Preparation of a **7-Methyladenine** Stock Solution

This protocol outlines the steps for preparing a stock solution of **7-Methyladenine**.

- **Preparation:** Designate a clean workspace within a chemical fume hood. Ensure all necessary equipment (balance, weigh paper, spatulas, glassware, solvent) is readily available.
- **Tare Weighing:** Place a clean, dry weigh boat or paper on the analytical balance and tare it.
- **Dispensing:** Carefully dispense the desired amount of **7-Methyladenine** powder onto the weigh boat. Use a clean spatula and avoid generating dust.
- **Transfer:** Transfer the weighed powder to an appropriate volumetric flask.
- **Dissolving:** Add a small amount of the desired solvent (e.g., DMSO) to the flask and swirl gently to dissolve the powder. Sonication and gentle warming may be required to fully dissolve the compound. For a 37.28 mM solution in DMSO, warming and adjusting the pH to 3 with 1M HCl may be necessary.
- **Final Volume:** Once the solid is completely dissolved, add the solvent to the final volume mark on the volumetric flask.
- **Labeling and Storage:** Clearly label the container with the chemical name, concentration, solvent, date of preparation, and your initials. Store the solution as recommended in section 2.1.



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*Preparation of **7-Methyladenine** Stock Solution*

Disposal Plan

Proper disposal of **7-Methyladenine** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation

- **Solid Waste:** Unused **7-Methyladenine** powder, contaminated gloves, weigh paper, and other disposable labware should be collected in a designated, clearly labeled hazardous waste container.
- **Liquid Waste:** Solutions containing **7-Methyladenine** should be collected in a separate, sealed, and clearly labeled hazardous liquid waste container. Do not mix with other waste streams.
- **Sharps:** Contaminated needles, syringes, or other sharps must be disposed of in a designated sharps container.

Decontamination

- **Glassware:** Reusable glassware that has been in contact with **7-Methyladenine** should be decontaminated by triple rinsing with a suitable solvent (e.g., ethanol or methanol). The rinsate must be collected as hazardous liquid waste. After decontamination, the glassware can be washed with soap and water.
- **Work Surfaces:** At the end of each procedure, decontaminate the work area within the fume hood with an appropriate cleaning agent.
- **Spills:** In the event of a spill, follow your institution's established spill cleanup procedures for hazardous powders.

Final Disposal

All waste containers must be sealed and disposed of through your institution's Environmental Health and Safety (EH&S) department or a licensed hazardous waste disposal contractor. Never dispose of **7-Methyladenine** down the drain or in the regular trash.

Quantitative Data

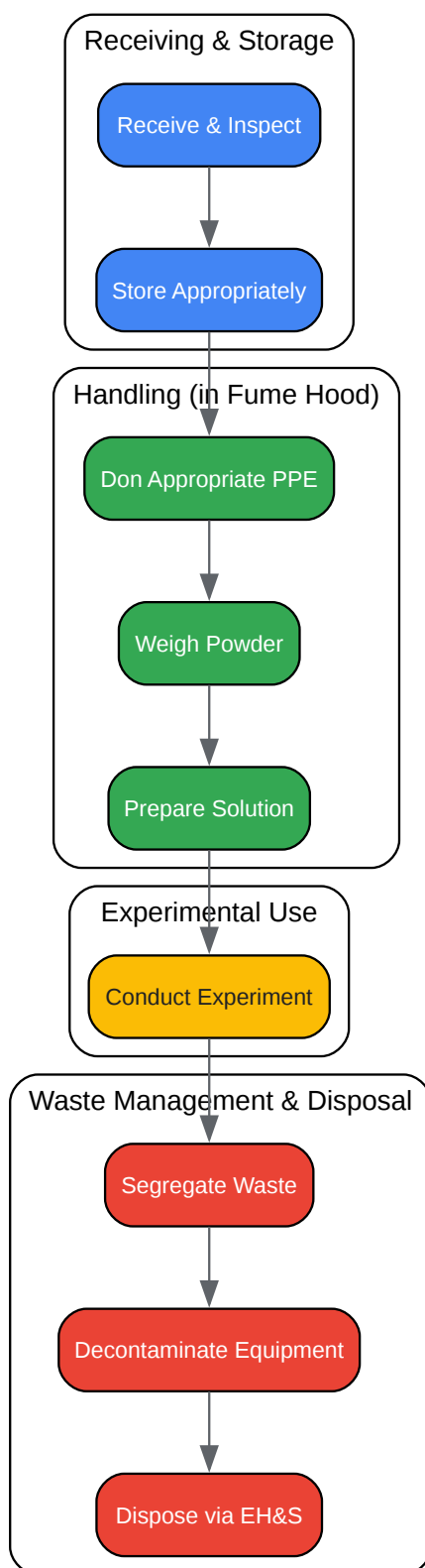
The following table summarizes key quantitative data for **7-Methyladenine**.

Property	Value
GHS Hazard Class	Acute toxicity, Oral (Category 4), Skin sensitization (Category 1), Serious eye damage/eye irritation (Category 2A)
Molecular Formula	C6H7N5
Molecular Weight	149.15 g/mol
Physical State	Solid powder
Melting Point	346-350 °C
Solubility in DMSO	5.56 mg/mL (37.28 mM) with sonication, warming, and pH adjustment

Occupational Exposure Limit (OEL): A specific OEL for **7-Methyladenine** has not been established by major regulatory bodies. Therefore, it is crucial to handle this compound with high caution in a well-ventilated area, preferably a chemical fume hood, to minimize any potential exposure.

Handling and Disposal Workflow

The following diagram illustrates the complete workflow for the safe handling and disposal of **7-Methyladenine**.



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*Safe Handling and Disposal Workflow for **7-Methyladenine***

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References

- 1. 7-Methyladenine | C₆H₇N₅ | CID 71593 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 7-甲基腺嘌呤 97% | Sigma-Aldrich [sigmaaldrich.com]
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